

# An In-Depth Technical Guide to the Solubility of Organic Compounds in Propoxypropanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propoxypropanol*

Cat. No.: *B3425432*

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This technical guide provides a comprehensive overview of the solubility of various organic compounds in **propoxypropanol**, a versatile and increasingly important solvent in numerous industrial and pharmaceutical applications. This document details the physicochemical properties of **propoxypropanol**, presents available quantitative solubility data, outlines experimental protocols for solubility determination, and discusses the key factors influencing the dissolution of organic compounds in this solvent.

## Introduction to Propoxypropanol

**Propoxypropanol**, also known as propylene glycol n-propyl ether (PnP), is a member of the P-series glycol ethers. It is a colorless liquid with a mild, ether-like odor. Commercially, it is typically available as a mixture of isomers, with 1-propoxy-2-propanol being the primary component (at least 95%), and 2-propoxy-1-propanol as the minor isomer.[1] This dual nature of ether and alcohol functionalities within its molecular structure gives it a unique solvency profile, exhibiting both hydrophilic and hydrophobic characteristics.[2][3] Consequently, it is completely miscible with water and a wide range of organic solvents.[1][4] Its ability to dissolve a broad spectrum of substances, including resins, oils, and both polar and non-polar materials, makes it a valuable solvent in coatings, cleaning products, inks, and pharmaceutical formulations.[1][5]

# Physicochemical Properties of 1-Propoxy-2-propanol

A solid understanding of the physical and chemical properties of 1-propoxy-2-propanol is essential for its effective use as a solvent. Key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	118.17 g/mol	[2]
CAS Number	1569-01-3	[2]
Appearance	Colorless liquid	[4]
Boiling Point	149.8 °C	[6]
Melting Point	-80 °C	[6]
Flash Point	48 °C (closed cup)	[7]
Density	0.885 g/mL at 25 °C	[6]
Vapor Pressure	2.9 mmHg at 25 °C	[4]
Water Solubility	Completely miscible	[1][4]
log P (octanol/water)	0.621 (calculated)	[8]

## Solubility of Organic Compounds in Propoxypropanol

**Propoxypropanol**'s balanced hydrophilic and lipophilic nature allows it to be an effective solvent for a diverse range of organic compounds.

### Qualitative Solubility Overview

Propylene glycol n-propyl ether is recognized for its excellent solvency for a variety of resins, including:

- Epoxies
- Acrylics
- Alkyds
- Polyesters
- Nitrocellulose
- Polyurethanes

It is also miscible with most common organic solvents.[1] Due to the presence of a hydroxyl group, 1-propoxy-2-propanol can act as both a hydrogen bond donor and acceptor, enabling it to dissolve polar compounds.[2] The ether linkage and the propyl group contribute to its ability to dissolve non-polar substances.[2]

## Quantitative Solubility Data

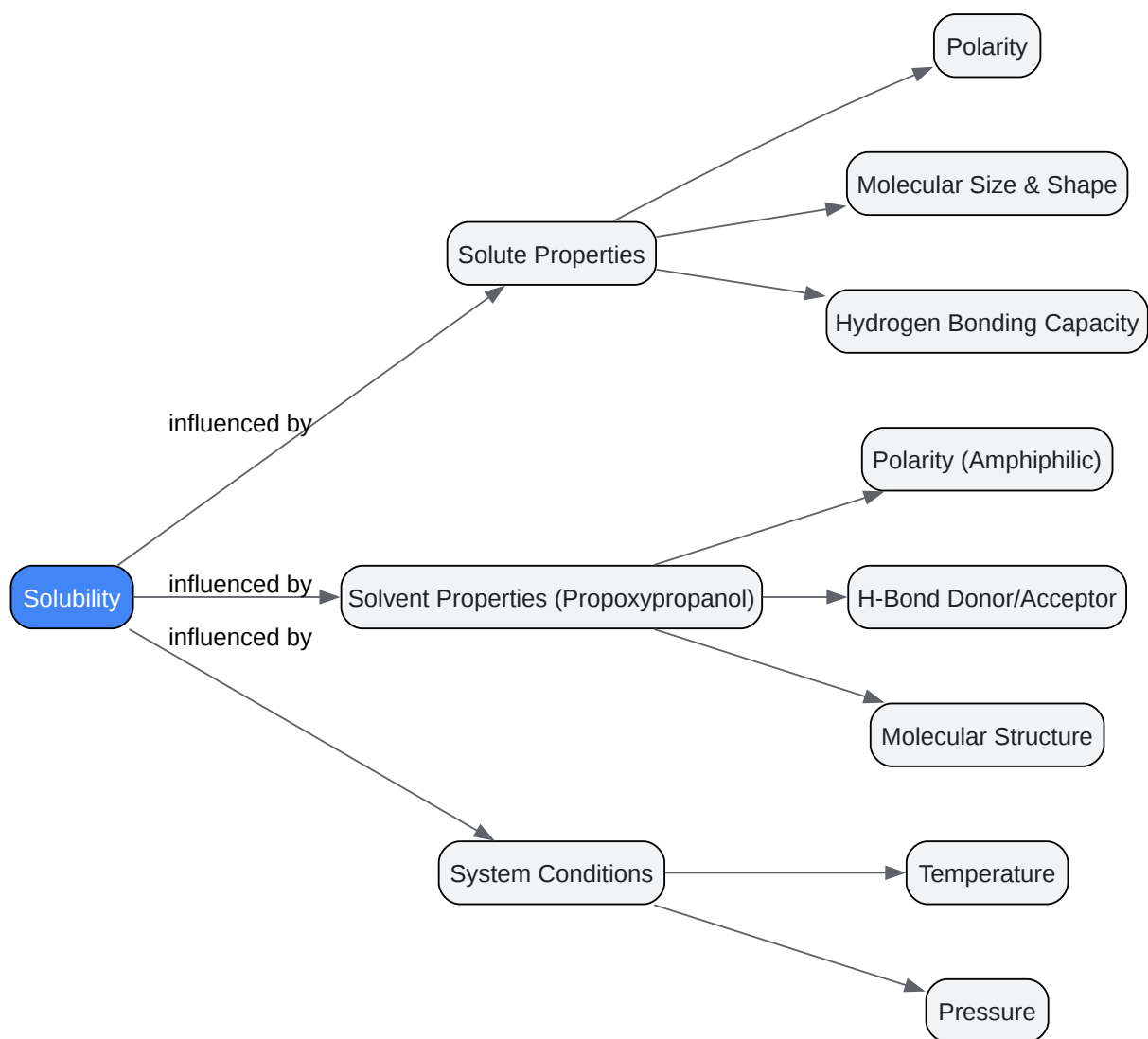
Despite its widespread use, publicly available quantitative solubility data for a broad range of specific organic compounds in **propoxypropanol** is limited. The following table summarizes the available information. Further experimental determination is necessary to expand this dataset.

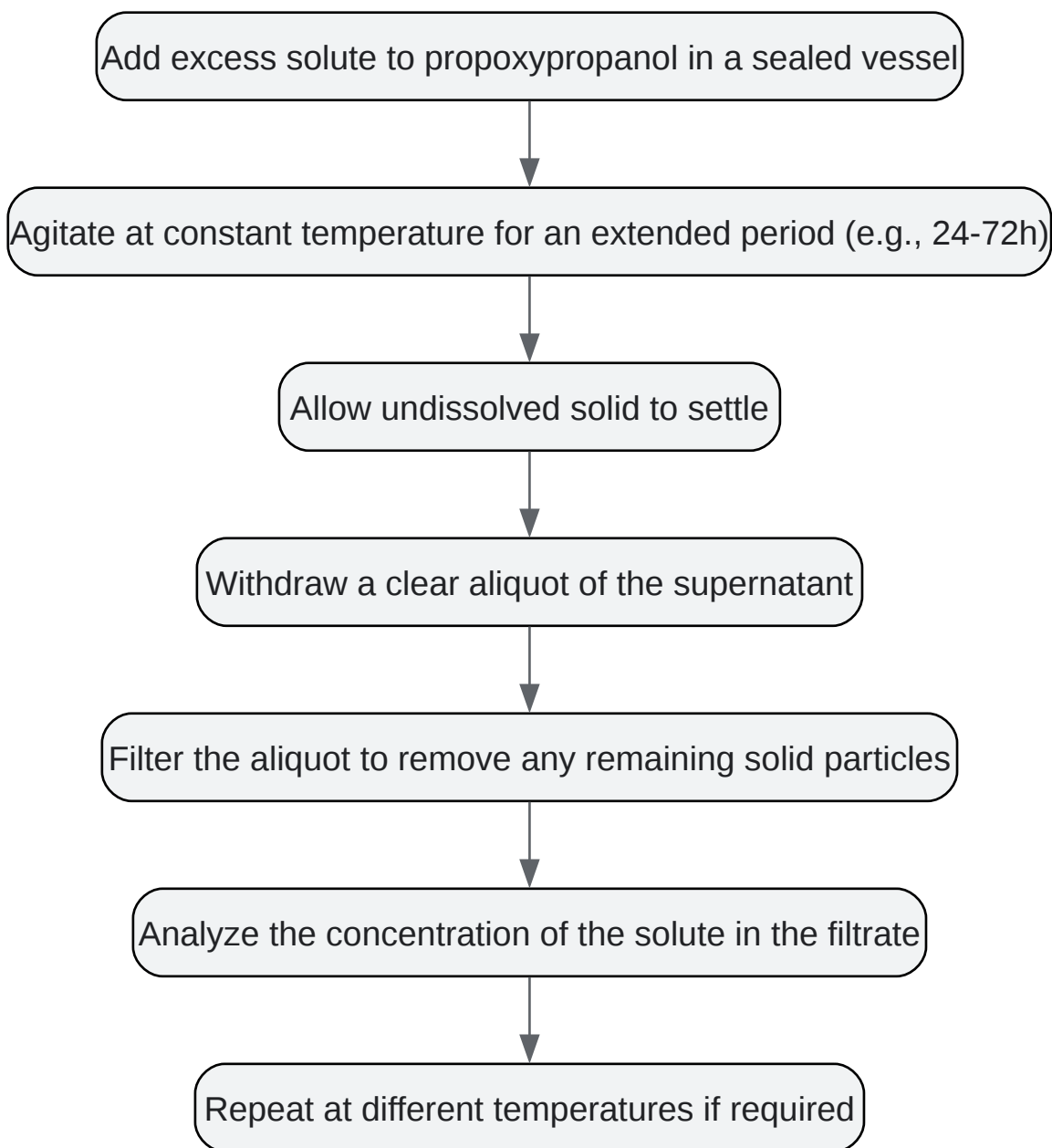
Solute Class	Compound	Temperature (°C)	Solubility	Reference(s)
Water	Water	20	Completely Miscible	[4]
Amines	Diisopropylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]
Amines	Dibutylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]
Amines	Tributylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]

Note: The studies on amines focused on the thermodynamic properties of their binary mixtures with 1-propoxy-2-propanol across the entire composition range, indicating complete miscibility at the specified temperatures.

## Factors Influencing Solubility in Propoxypropanol

The solubility of an organic compound in **propoxypropanol** is governed by several factors, primarily stemming from the interplay of intermolecular forces between the solute and the solvent.





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## References

- 1. atamankimya.com [atamankimya.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. PROPYLENE GLYCOL N-PROPYL ETHER - Ataman Kimya [atamanchemicals.com]
- 4. monumentchemical.com [monumentchemical.com]
- 5. saiper.com [saiper.com]
- 6. 1-PROPOXY-2-PROPANOL CAS#: 1569-01-3 [m.chemicalbook.com]
- 7. 1-Propoxy-2-propanol | C6H14O2 | CID 15286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. echemi.com [echemi.com]
- 9. Thermodynamic and Physicochemical Studies of Binary Mixtures of 1-Propoxy-2-Propanol with Amines at Different Temperatures | Semantic Scholar [semanticscholar.org]
- 10. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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